

chemical properties of mono- and di-potassium salts of phosphorous acid

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Compound of Interest

Compound Name: Potassium;phosphite

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An In-depth Technical Guide on the Core Chemical Properties of Mono- and Di-potassium Salts of Phosphorous Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

The mono- and di-potassium salts of phosphorous acid, commonly known as monopotassium phosphite (KH_2PO_3) and dipotassium phosphite (K_2HPO_3), are compounds of significant interest across various scientific disciplines. While extensively utilized in agriculture as biostimulants and fungicides, their unique chemical properties and mode of action are of increasing relevance to researchers in drug development and the life sciences. This technical guide provides a comprehensive overview of the core chemical properties of these salts, detailed experimental protocols for their analysis, and insights into their biological mechanisms of action.

Physicochemical Properties

Mono- and di-potassium phosphite are the potassium salts derived from the diprotic phosphorous acid (H_3PO_3). The speciation of these salts in solution is dependent on the pH, governed by the pKa values of phosphorous acid.

General Properties

A summary of the general physicochemical properties of monopotassium phosphite and dipotassium phosphite is presented in Table 1.

Property	Monopotassium Phosphite	Dipotassium Phosphite
Chemical Formula	KH_2PO_3	K_2HPO_3
Molar Mass	120.09 g/mol [1]	158.18 g/mol [2]
Appearance	White crystalline solid[3][4][5]	White hygroscopic powder[2][6][7]
Crystal Structure	Monoclinic[3]	-
CAS Number	13977-65-6[1][3][4][5]	13492-26-7[2][8]

Acidity and pKa Values

Phosphorous acid (H_3PO_3) is a diprotic acid, meaning it can donate two protons. The two pKa values for phosphorous acid are approximately 1.3 and 6.7. These values are critical for understanding the behavior of mono- and di-potassium phosphite in solution and for the preparation of buffered solutions.

Equilibrium	pKa
$\text{H}_3\text{PO}_3 \rightleftharpoons \text{H}^+ + \text{H}_2\text{PO}_3^-$	~1.3
$\text{H}_2\text{PO}_3^- \rightleftharpoons \text{H}^+ + \text{HPO}_3^{2-}$	~6.7

Table 2: pKa values of phosphorous acid.

Solubility

Both salts exhibit high solubility in water, a key property for their application in aqueous formulations. While precise temperature-dependent solubility data is not readily available in the literature, the available data is summarized in Table 3.

Compound	Solubility in Water	Solubility in Other Solvents
Monopotassium Phosphite	2200 g/L (at 25 °C)[3]	Soluble in ethanol[1][3]
Dipotassium Phosphite	Very soluble[2][8]	Insoluble in alcohol[2]

Thermal Stability

The thermal stability of these salts is an important consideration for storage and formulation.

Compound	Thermal Decomposition Data
Monopotassium Phosphite	Decomposes upon heating.[9]
Dipotassium Phosphite	Decomposes at temperatures above 300°C. At 204°C, it dehydrates to form potassium pyrophosphate.[7]

Spectroscopic and Structural Data

Spectroscopic techniques are essential for the identification and characterization of these compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{31}P NMR is a powerful tool for the characterization of phosphorus-containing compounds. The chemical shift of the phosphite ion is distinct from that of the phosphate ion, allowing for clear differentiation. In ^{31}P NMR spectra, phosphite typically shows a characteristic chemical shift. [10][11][12][13]

Vibrational Spectroscopy (FTIR and Raman)

Infrared (IR) and Raman spectroscopy can be used to identify the characteristic vibrational modes of the phosphite anion. The spectra are characterized by strong P-H and P-O stretching and bending vibrations.

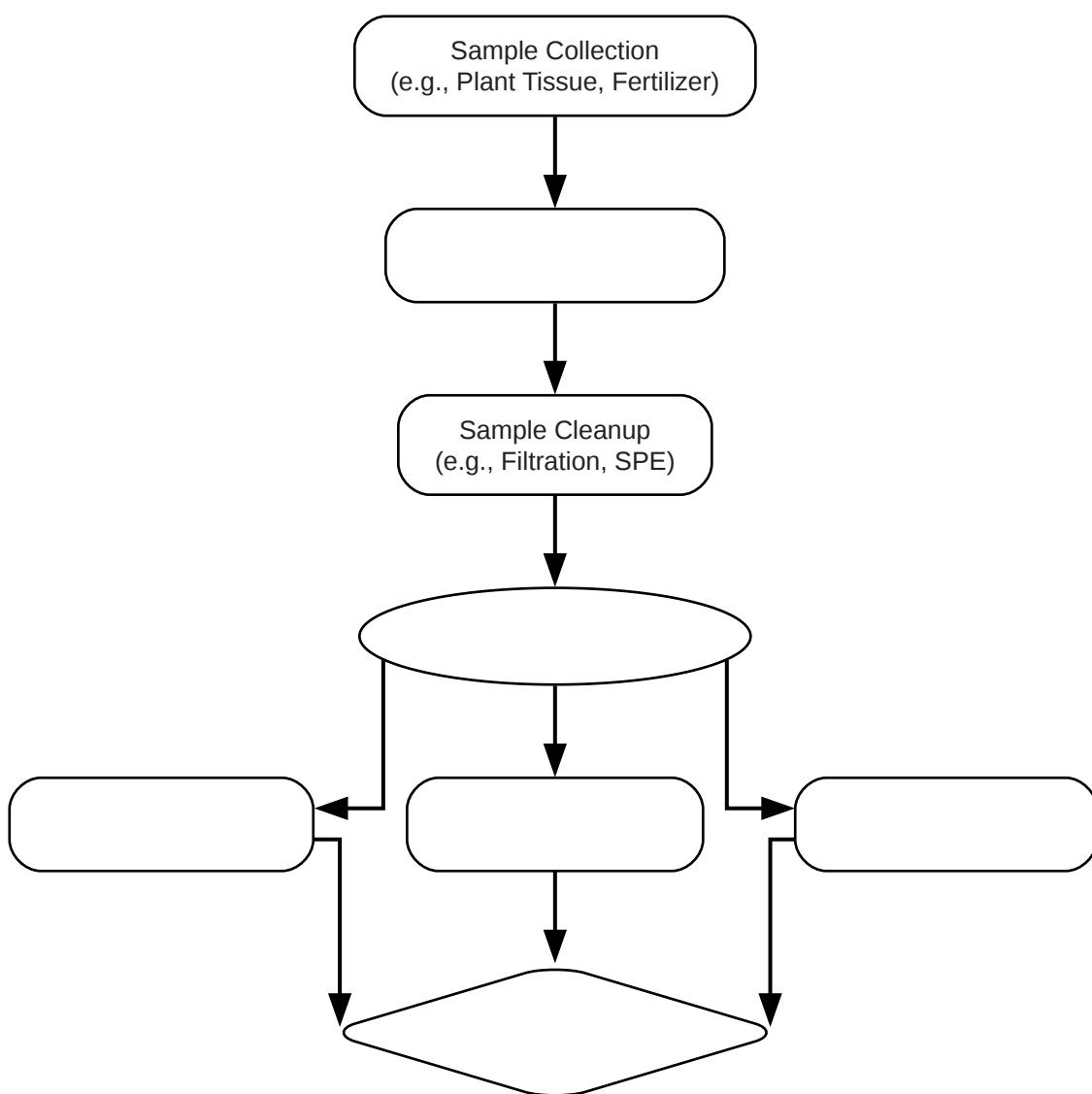
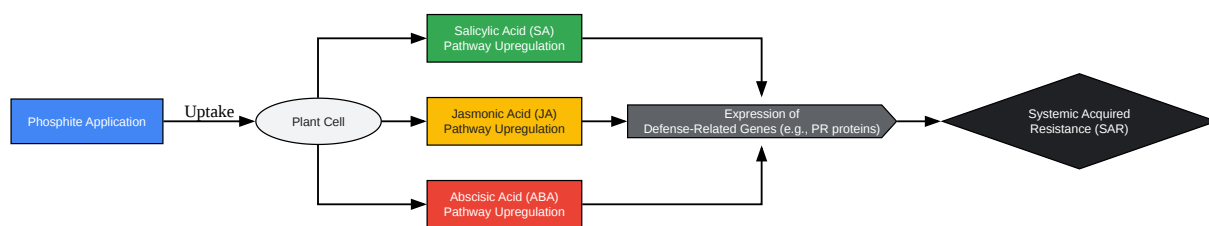
Mechanism of Action in Biological Systems

In a biological context, particularly in plants, phosphites are recognized for their ability to elicit defense responses. This is a key area of interest for drug development, as understanding these pathways can provide insights into novel mechanisms for modulating cellular responses.

Induction of Systemic Acquired Resistance (SAR)

Phosphites are known to induce Systemic Acquired Resistance (SAR), a plant-wide defense mechanism against a broad spectrum of pathogens. This response is mediated through the upregulation of several key plant hormone signaling pathways.

The proposed signaling pathway for phosphite-induced SAR is depicted below.



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